

A Comprehensive Technical Guide to 4-Methyl-5-nitro-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Methyl-5-nitro-2-(trifluoromethyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine**, a key heterocyclic building block with significant potential in medicinal chemistry and materials science. We will delve into its chemical identity, synthesis, physicochemical properties, and safety protocols, offering insights grounded in established scientific principles.

Chemical Identity and Physicochemical Properties

4-Methyl-5-nitro-2-(trifluoromethyl)pyridine is a substituted pyridine derivative. The presence of a trifluoromethyl group, a nitro group, and a methyl group on the pyridine ring imparts a unique combination of electronic and steric properties, making it a valuable intermediate for the synthesis of more complex molecules.^{[1][2]}

Identifier	Value	Source
IUPAC Name	4-methyl-5-nitro-2-(trifluoromethyl)pyridine	CymitQuimica[3]
CAS Number	944317-53-7	CymitQuimica[3][4]
Molecular Formula	C ₇ H ₅ F ₃ N ₂ O ₂	CymitQuimica[3]
Molecular Weight	206.12 g/mol	CymitQuimica[3]
InChI	InChI=1S/C7H5F3N2O2/c1-4-2-6(7(8,9)10)11-3-5(4)12(13)14/h2-3H,1H3	CymitQuimica[3]
InChI Key	YAVOZQHDJFJNPM-UHFFFAOYSA-N	CymitQuimica[3]
Physical Form	Liquid	CymitQuimica[3]
Purity	Typically ≥95%	Various Suppliers

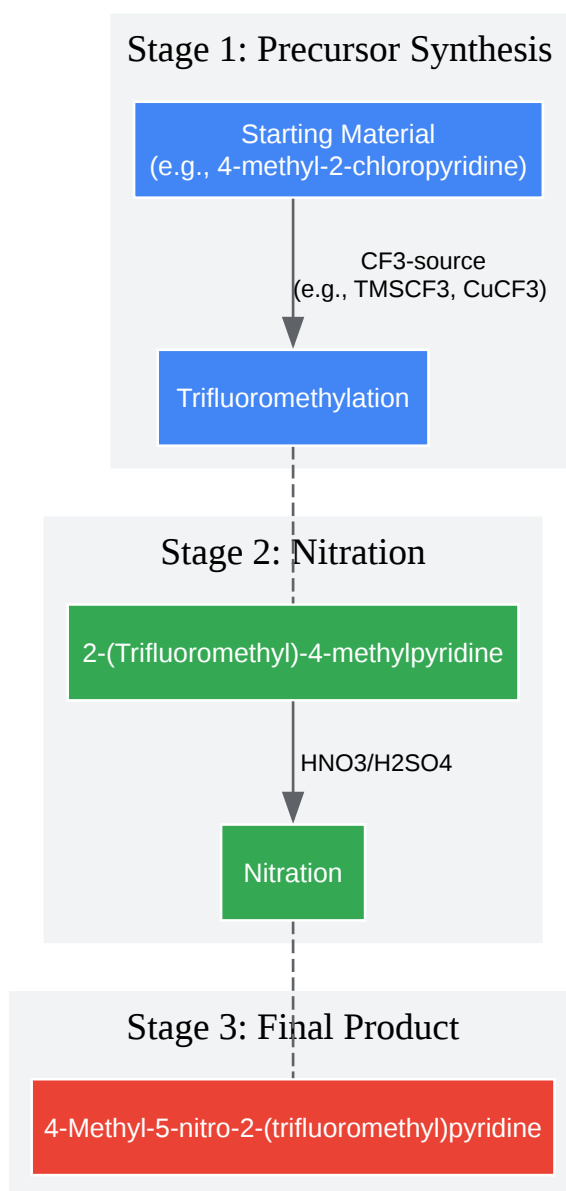
Synthesis Strategies: A Mechanistic Perspective

The synthesis of substituted trifluoromethylpyridines often involves multi-step processes.[5] While a specific, documented synthesis for **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine** is not readily available in the provided search results, a plausible synthetic route can be devised based on established pyridine chemistry. A common strategy involves the construction of the pyridine ring or the modification of a pre-existing pyridine scaffold.[5]

A potential synthetic pathway could start from a readily available picoline derivative, followed by trifluoromethylation, nitration, and other necessary functional group interconversions. The choice of reagents and reaction conditions is critical to control regioselectivity and achieve a high yield.

Illustrative Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine**. This is a generalized representation and specific steps would require experimental optimization.



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Caption: Conceptual workflow for the synthesis of **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine**.

Applications in Research and Development

The trifluoromethylpyridine scaffold is a key structural motif in numerous active ingredients for both agrochemicals and pharmaceuticals.[1][5][6][7] The trifluoromethyl group often enhances metabolic stability and binding affinity of molecules to their biological targets.[2]

While specific applications for **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine** are not detailed in the provided search results, its structure suggests its utility as a versatile intermediate for the synthesis of:

- **Bioactive Molecules:** The nitro group can be reduced to an amine, which can then be further functionalized to introduce a wide range of pharmacophores. The methyl group can also be a site for further chemical modification.
- **Novel Materials:** The electron-withdrawing nature of the trifluoromethyl and nitro groups can influence the electronic properties of the pyridine ring, making it a candidate for incorporation into functional materials.

Safety, Handling, and Storage

As a laboratory chemical, **4-Methyl-5-nitro-2-(trifluoromethyl)pyridine** should be handled with appropriate care by technically qualified personnel.^[8] The following safety precautions are recommended based on data for structurally related compounds.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or glasses.^{[9][10][11]}
- **Hand Protection:** Wear protective gloves.^{[9][10][11]}
- **Skin and Body Protection:** Wear appropriate protective clothing.^{[9][10]}

Handling and Storage

- **Handling:** Avoid contact with skin and eyes.^{[10][12]} Use in a well-ventilated area or under a chemical fume hood.^{[9][10]}
- **Storage:** Store in a cool, well-ventilated area in a tightly closed container.^{[10][12]}

First Aid Measures

- **In case of eye contact:** Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.^{[10][11]}

- In case of skin contact: Wash off with soap and plenty of water.[10][11]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[11]
- If swallowed: Rinse mouth with water and consult a doctor.[10]

Conclusion

4-Methyl-5-nitro-2-(trifluoromethyl)pyridine represents a valuable and versatile building block for chemical synthesis. Its unique combination of functional groups opens avenues for the development of novel pharmaceuticals, agrochemicals, and functional materials.

Adherence to strict safety protocols is paramount when handling this compound to ensure a safe research environment.

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